

Application Notes and Protocols for Oral Gavage of 5-PAHSA in Mice

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Compound of Interest

Compound Name: 5-Pahsa

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These application notes provide detailed protocols for the oral administration of 5-palmitic acid-hydroxy stearic acid (**5-PAHSA**) to mice via gavage. This document is intended for researchers, scientists, and drug development professionals investigating the *in vivo* effects of **5-PAHSA**.

Introduction

5-PAHSA is a bioactive lipid that has been studied for its potential therapeutic effects, including neuroprotection and modulation of metabolic pathways.^[1] *In vivo* studies in mice are crucial for understanding its physiological roles and therapeutic potential. Oral gavage is a common and effective method for precise dose administration in rodent models.

Quantitative Data Summary

The following table summarizes the key quantitative parameters from a representative study using oral gavage of **5-PAHSA** in mice.^[2]

Parameter	Details	Reference
Animal Model	Male db/db mice (model for type 2 diabetes) and C57BL/6J mice (control)	[3][4]
Dosage	Low dose: 50 mg/kg; High dose: 150 mg/kg	[2]
Vehicle	Sodium carboxymethyl cellulose (CMC)	
Administration Route	Oral gavage	
Frequency	Once daily	
Duration	30 days	

Experimental Protocols

Protocol 1: Preparation of 5-PAHSA Formulation for Oral Gavage

This protocol describes the preparation of a **5-PAHSA** suspension for oral administration to mice.

Materials:

- **5-PAHSA** powder
- Sodium carboxymethyl cellulose (CMC), low viscosity
- Sterile, purified water
- Sterile magnetic stir bar and stir plate
- Sterile conical tubes or beakers
- Analytical balance

Procedure:

- Vehicle Preparation (0.5% CMC Solution):
 - In a sterile beaker, add 99.5 mL of sterile, purified water.
 - While stirring with a magnetic stir bar, slowly add 0.5 g of sodium carboxymethyl cellulose to the water to prevent clumping.
 - Continue stirring until the CMC is fully dissolved and the solution is clear. This may take several hours. It is recommended to prepare the vehicle solution in advance.
- **5-PAHSA** Suspension Preparation:
 - Calculate the total amount of **5-PAHSA** required based on the number of mice, their average weight, the desired dose, and the total volume to be administered.
 - Weigh the calculated amount of **5-PAHSA** powder.
 - In a sterile conical tube, add a small volume of the prepared 0.5% CMC vehicle to the **5-PAHSA** powder to create a paste.
 - Gradually add the remaining vehicle to the paste while vortexing or stirring to ensure a homogenous suspension.
 - The final concentration of the suspension should be calculated to deliver the desired dose in a volume of approximately 10 mL/kg body weight.

Note: It is recommended to prepare the **5-PAHSA** suspension fresh daily. If storage is necessary, it should be stored at 4°C for a short period and vortexed thoroughly before each use.

Protocol 2: Oral Gavage Administration

This protocol outlines the procedure for administering the **5-PAHSA** suspension to mice.

Materials:

- Prepared **5-PAHSA** suspension
- Appropriately sized oral gavage needles (e.g., 20-gauge, 1.5-inch, ball-tipped)
- Syringes (1 mL)
- Animal scale

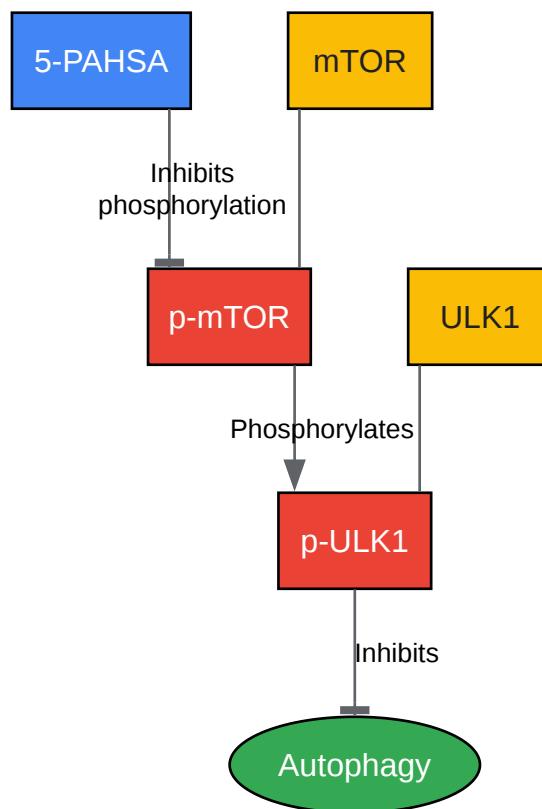
Procedure:

- Animal Handling and Dosing:
 - Weigh each mouse to determine the precise volume of the **5-PAHSA** suspension to be administered.
 - Gently restrain the mouse by the scruff of the neck to immobilize its head.
 - Measure the gavage needle from the tip of the mouse's nose to the last rib to ensure proper length for stomach delivery.
 - Attach the gavage needle to a syringe filled with the calculated dose of the **5-PAHSA** suspension.
- Gavage Administration:
 - With the mouse securely restrained, gently insert the gavage needle into the esophagus. The needle should pass easily without resistance.
 - Once the needle is in the correct position, slowly dispense the contents of the syringe.
 - Carefully withdraw the gavage needle.
 - Return the mouse to its cage and monitor for any signs of distress.

Signaling Pathway

The following diagram illustrates the signaling pathway affected by **5-PAHSA** administration. **5-PAHSA** has been shown to inhibit the phosphorylation of the mTOR-ULK1 pathway, which is

involved in the regulation of autophagy.



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5-PAHSA signaling pathway.

Experimental Workflow

The diagram below outlines a typical experimental workflow for an *in vivo* study investigating the effects of **5-PAHSA** in mice.

Experimental workflow for **5-PAHSA** *in vivo* study.

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